

An In-depth Technical Guide to the Safety and Handling of 3-Cyclopentylaniline

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Compound of Interest

Compound Name: 3-Cyclopentylaniline

Cat. No.: B8758966

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Disclaimer: Limited direct safety and toxicological data is available for **3-Cyclopentylaniline**. The following guide is based on information for structurally similar compounds, including cyclopentylamine and other substituted anilines. All procedures should be conducted with the utmost caution in a controlled laboratory setting by trained professionals.

Introduction

3-Cyclopentylaniline (CAS No. 94838-67-2) is a substituted aniline derivative with a cyclopentyl group at the meta-position of the benzene ring.^[1] As a primary aromatic amine, its chemical properties are influenced by both the aniline moiety and the cyclopentyl substituent. ^[1] This guide provides a comprehensive overview of the known and inferred safety and handling precautions for this compound, intended for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Specific experimental data for **3-Cyclopentylaniline** is sparse. The table below includes data for **3-Cyclopentylaniline** where available, supplemented by data from structurally related compounds to provide an estimated profile.

Property	3-Cyclopentylaniline	Cyclopentylaniline	N-Cyclopentylaniline	Aniline
Molecular Formula	C11H15N[1]	C5H11N	C11H15N[2]	C6H7N
Molecular Weight	161.24 g/mol [1] [2]	85.15 g/mol	161.24 g/mol [2]	93.13 g/mol
Boiling Point	No Data Available	106 - 108 °C	No Data Available	184.1 °C
Melting Point	No Data Available	-50 °C[3]	No Data Available	-6 °C
Flash Point	No Data Available	No Data Available	Combustible liquid[2]	70 °C
Density	No Data Available	0.863 g/cm3 at 25 °C	No Data Available	1.022 g/cm3
Vapor Pressure	No Data Available	26.72 hPa at 20 °C	No Data Available	0.6 hPa at 20 °C
log Pow	No Data Available	0.83 at 20 °C	No Data Available	0.9

Toxicological Information

No specific toxicity data for **3-Cyclopentylaniline** was found. The hazard classification for N-Cyclopentylaniline and 4-Cyclopentylaniline, along with related chloroanilines, suggests that **3-Cyclopentylaniline** should be handled as a hazardous substance. Aniline and its derivatives are known to be hematotoxic, with the potential to cause methemoglobinemia.[4]

Hazard	N-Cyclopentylaniline[2]	4-Cyclopentylaniline[5]	Cyclopentylamine
Acute Toxicity (Oral)	Toxic if swallowed	Harmful if swallowed	Fatal if swallowed
Acute Toxicity (Dermal)	Toxic in contact with skin	No Data Available	No Data Available
Acute Toxicity (Inhalation)	Toxic if inhaled	No Data Available	Toxic if inhaled
Skin Corrosion/Irritation	No Data Available	Causes skin irritation	Causes severe skin burns
Eye Damage/Irritation	Causes serious eye damage	Causes serious eye irritation	Causes serious eye damage
Respiratory/Skin Sensitization	No Data Available	May cause respiratory irritation	May cause an allergic skin reaction
Specific Target Organ Toxicity	May cause damage to organs through prolonged or repeated exposure	No Data Available	No Data Available
Aquatic Hazard	Harmful to aquatic life with long lasting effects	No Data Available	Harmful to aquatic life with long lasting effects

Hazard Identification and GHS Classification

Based on available data for analogous compounds, **3-Cyclopentylaniline** should be treated as a hazardous chemical. The following GHS pictograms are likely to be relevant:

- Health Hazard
- Irritant
- Acute Toxicity (Fatal or Toxic)

- Environmental Hazard

Signal Word: Danger

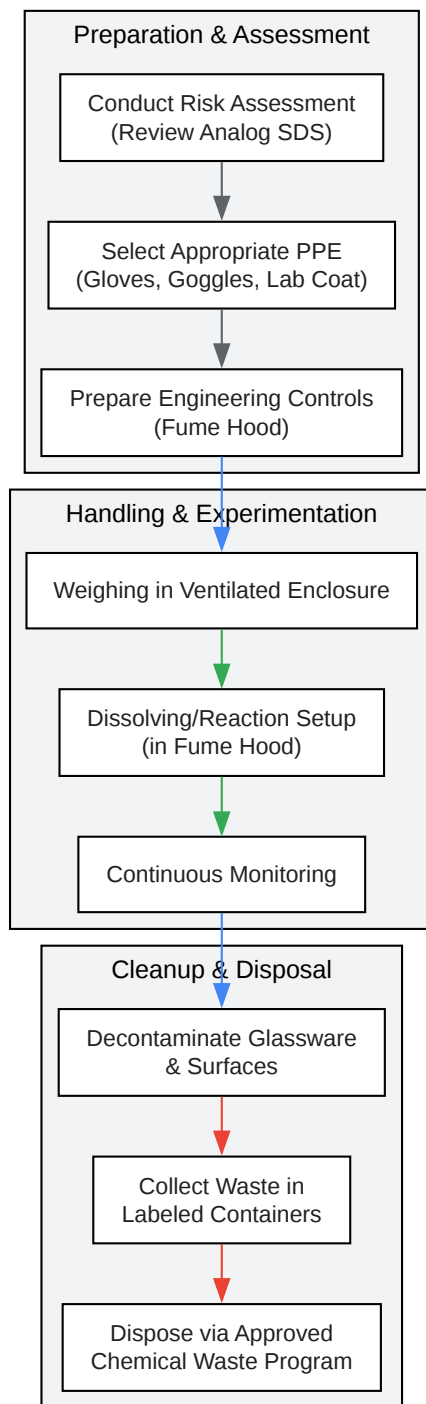
Potential Hazard Statements:

- H301: Toxic if swallowed.[2]
- H311: Toxic in contact with skin.[2]
- H314: Causes severe skin burns and eye damage.
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.[2]
- H331: Toxic if inhaled.[2]
- H335: May cause respiratory irritation.[5]
- H373: May cause damage to organs through prolonged or repeated exposure.[2]
- H412: Harmful to aquatic life with long lasting effects.[2]

Experimental Protocols: Safe Handling Workflow

Given the limited specific safety data, a stringent and cautious workflow is mandatory when handling **3-Cyclopentylaniline**.

Safe Handling Workflow for 3-Cyclopentylaniline

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Caption: Workflow for safely handling research chemicals with limited data.

First-Aid Measures

In case of exposure, follow these guidelines and seek immediate medical attention.

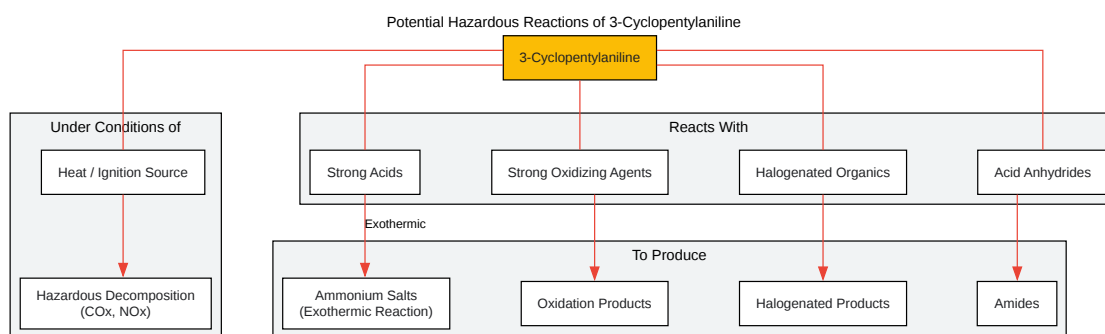
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation.
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Use chemical safety goggles and/or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[6]

Reactivity and Stability

- Reactivity: As an amine, **3-Cyclopentylaniline** is expected to be a weak base. It can react exothermically with acids. It may also be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[7]
- Chemical Stability: Stable under recommended storage conditions.
- Hazardous Decomposition Products: Combustion may produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).



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Caption: Potential hazardous reactions and decomposition pathways.

Storage and Disposal

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flame.
- **Disposal:** Dispose of contents/container to an approved waste disposal plant.[3] Waste material must be disposed of in accordance with national and local regulations.[8]

Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[6]

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